

Personal protective equipment for handling TRIS(TRIMETHYLSILYLMETHYL)PHOSPHINE

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Compound of Interest

Compound Name: *TRIS(TRIMETHYLSILYLMETHYL)
PHOSPHINE*

Cat. No.: *B096055*

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Essential Safety and Handling Guide for Tris(trimethylsilylmethyl)phosphine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **tris(trimethylsilylmethyl)phosphine**. Adherence to these procedures is essential for ensuring laboratory safety.

Tris(trimethylsilylmethyl)phosphine is a pyrophoric and air-sensitive solid, meaning it can ignite spontaneously on contact with air.^{[1][2]} It is also water-reactive and can cause severe skin and eye irritation.^{[1][2]} Proper handling techniques and personal protective equipment are mandatory to mitigate these risks.

Hazard Summary

A summary of the key hazards associated with **tris(trimethylsilylmethyl)phosphine** is provided in the table below.

Hazard Type	Description	References
Flammability	Pyrophoric; ignites spontaneously in air. Reacts with oxygen, water, and moisture in the air.	[1] [2]
Health Hazards	May have health effects similar to phosphine. Can cause severe eye irritation and may produce skin irritation or dermatitis. Inhalation may lead to central nervous system depression, respiratory tract irritation, and pulmonary edema.	[1]
Reactivity	Stable in sealed containers under a dry, inert atmosphere. Incompatible with water, alcohols, acids, and oxidizers.	[1]

Personal Protective Equipment (PPE)

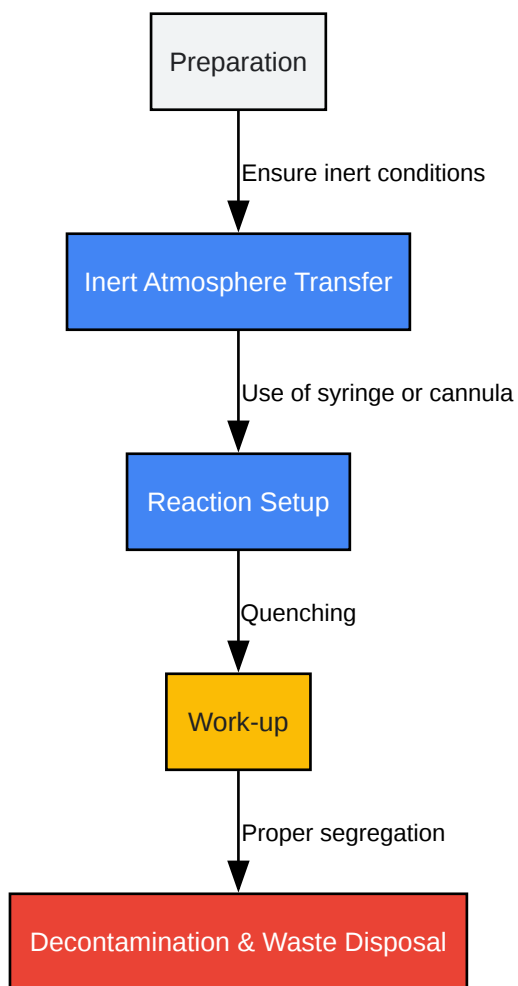
The following PPE is mandatory when handling **tris(trimethylsilylmethyl)phosphine**.

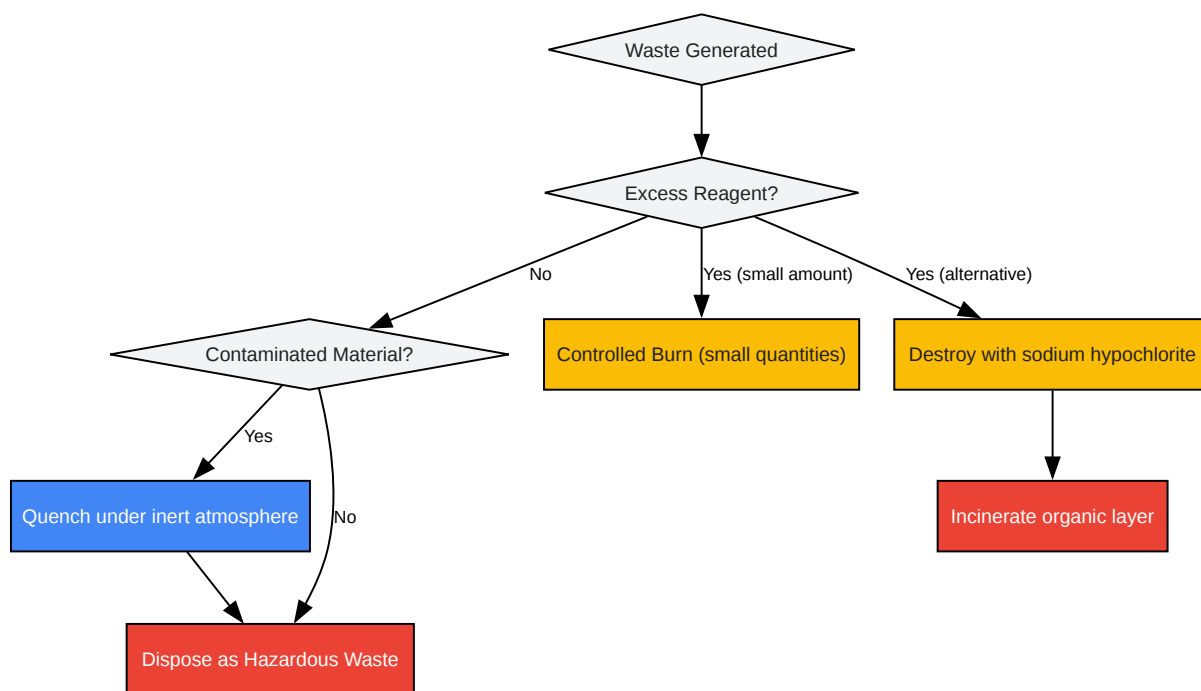
PPE Category	Required Equipment	Specifications
Eye and Face Protection	Chemical splash goggles and a face shield.	Goggles must be worn at all times. A face shield is required when there is a risk of explosion or significant splash hazard.[3][4] Do not wear contact lenses.[1]
Skin Protection	Flame-resistant lab coat, chemical-resistant apron, and gloves.	A flame-resistant lab coat must be worn over clothing made of natural fibers (e.g., cotton).[3] For larger quantities, a chemical-resistant apron should be worn over the lab coat.[3] It is recommended to use nitrile gloves underneath neoprene or rubber gloves.[1][4]
Respiratory Protection	Air-supplied respirator or NIOSH-certified combination organic vapor-amine gas respirator with a particle filter.	Required if exposure may exceed the Threshold Limit Value (TLV).[1]

Operational Plan: Handling Procedures

All manipulations of **tris(trimethylsilylmethyl)phosphine** must be performed under an inert atmosphere (e.g., argon or nitrogen) in a glovebox or a chemical fume hood.[4][5]

Workflow for Handling **Tris(trimethylsilylmethyl)phosphine**





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